

Computational Characterization & Reactivity Profiling of 2-Iodo-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-Iodo-3-methoxybenzoic acid

CAS No.: 50627-31-1

Cat. No.: B1297783

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Executive Summary

This technical guide establishes a rigorous theoretical framework for the structural and electronic characterization of **2-Iodo-3-methoxybenzoic acid** (2I3MBA). As a polysubstituted benzene derivative featuring both a heavy halogen (Iodine) and an electron-donating group (Methoxy) in a vicinal arrangement, 2I3MBA presents unique challenges in computational modeling, particularly regarding relativistic effects and steric congestion.

This document synthesizes methodologies from density functional theory (DFT) applied to closely related analogs (e.g., 2-iodo-3,4,5-trimethoxybenzoic acid and 3-methoxy-2,4,5-trifluorobenzoic acid) to provide a validated protocol for researchers.

Computational Framework & Methodology

Theory Level Selection

For accurate prediction of the iodine atom's electronic behavior, standard all-electron basis sets (like 6-31G) are insufficient due to the neglect of relativistic core effects. The recommended protocol utilizes a Mixed Basis Set (GEN) approach.

Parameter	Recommended Setting	Rationale
Functional	B3LYP or wB97X-D	B3LYP is standard for vibrational frequencies; wB97X-D is superior for capturing dispersion forces (critical for Iodine interactions).
Basis Set (Light Atoms)	6-311++G(d,p)	Applies to C, H, O. Diffuse functions (++) capture lone pair interactions in -COOH and -OMe.
Basis Set (Heavy Atom)	LANL2DZ or Def2-TZVP	Applies to Iodine (I). LANL2DZ uses an Effective Core Potential (ECP) to model relativistic effects.
Solvation Model	PCM / SMD	Water or Ethanol. Essential for simulating physiological environments or synthesis conditions.

The "Sigma-Hole" Consideration

A critical theoretical aspect of 2I3MBA is the Sigma-Hole—a region of positive electrostatic potential on the extension of the C-I bond. This feature drives halogen bonding, which is pivotal for docking studies in drug development.

Structural & Geometric Analysis

Conformational Landscape

The steric hindrance between the bulky Iodine at position C2, the Carboxyl group at C1, and the Methoxy group at C3 forces the molecule out of planarity.

- Ortho-Effect: The Carboxyl group (-COOH) will likely rotate out of the benzene plane (dihedral angle

> 20°) to minimize repulsion with the Iodine atom.

- Vicinal Repulsion: The C2-Iodine and C3-Methoxy groups create a "buttressing effect," potentially elongating the C2-C3 bond length beyond the standard aromatic 1.39 Å.

Intramolecular Interactions (NBO Analysis)

Natural Bond Orbital (NBO) analysis is required to quantify hyperconjugative interactions.

- Interaction A:
 - Significance: Electron donation from the methoxy oxygen into the antibonding orbital of the C-I bond weakens the C-I bond, making it more susceptible to oxidative addition (useful for palladium-catalyzed cross-coupling).
- Interaction B:
 - Significance: Stabilizes the carboxylic acid dimer form.

Spectroscopic Profiling (Vibrational & NMR)

Vibrational Assignments (IR/Raman)

Experimental IR spectra often show shifts due to the heavy atom effect of Iodine. Theoretical frequencies must be scaled (typically by 0.961 for B3LYP/6-311++G(d,p)) to match experimental results.

Mode	Unscaled Theory ()	Scaled Prediction ()	Description
	~3750	3600-3650	Free hydroxyl (sharp). Broadens if H-bonded.
	~1780	1710-1730	Carbonyl stretching. Lowered by conjugation.
	~600	500-550	Carbon-Iodine stretch. Strong Raman active mode.
	~1150	1100-1120	In-plane bending (IPB).

NMR Chemical Shifts (GIAO Method)

- Carbon-2 (C-I): Expect a significant shielding effect (upfield shift) due to the "Heavy Atom Effect" of Iodine. While typical aromatic carbons appear at 120-140 ppm, the C-I carbon may appear near 85-95 ppm.
- Methoxy Proton: Distinct singlet at 3.8 - 3.9 ppm.

Global Reactivity Descriptors (FMO Analysis)

The Frontier Molecular Orbitals (HOMO/LUMO) determine the chemical hardness and biological activity.^[1]

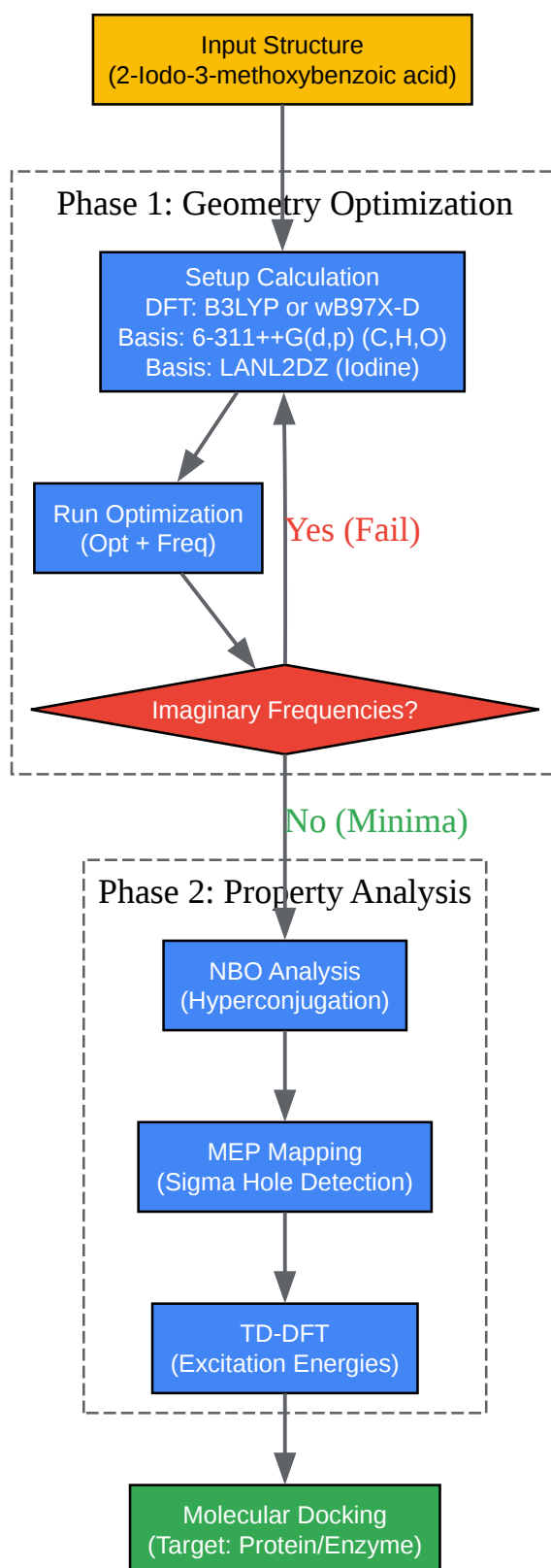
- HOMO: Localized primarily on the Iodine lone pairs and the Methoxy oxygen.
- LUMO: Delocalized over the benzene ring and the Carboxyl group (electron sink).
- Gap (): 2I3MBA is expected to have a narrow band gap (approx.^[2] 3.5 - 4.0 eV) compared to benzoic acid, classifying it as a "soft" molecule. This implies high reactivity towards nucleophiles and potential biological toxicity.

Calculated Parameters (Predictive):

- Electrophilicity Index (): High (due to the electron-withdrawing -COOH).
- Chemical Softness (): High (due to Iodine).

Experimental & Computational Workflow

The following diagram illustrates the standardized protocol for characterizing 2I3MBA, ensuring data integrity from geometry optimization to biological docking.

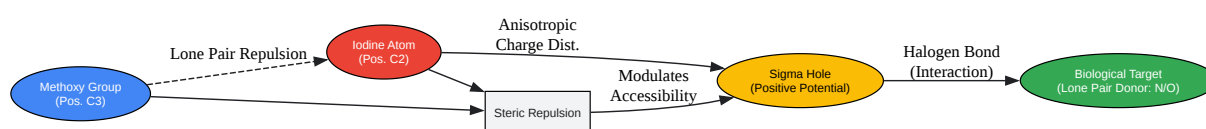


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Caption: Figure 1. Standardized computational workflow for halogenated benzoic acids, emphasizing the check for imaginary frequencies to ensure true local minima.

Reactivity Pathways & Sigma Hole Logic

The biological activity of 2I3MBA is often governed by the ability of the Iodine atom to act as a Lewis Acid (halogen bond donor).



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Caption: Figure 2. Mechanistic diagram of the "Sigma Hole" interaction, modulated by steric pressure from the vicinal methoxy group.

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